

CCT251455 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: CCT251455

Cat. No.: B606552

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CCT251455 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and use of **CCT251455** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **CCT251455** and what is its mechanism of action?

A1: **CCT251455** is a potent and selective inhibitor of Monopolar Spindle 1 (MPS1) kinase, a crucial component of the spindle assembly checkpoint (SAC).^{[1][2][3]} The SAC is a signaling pathway that ensures the proper segregation of chromosomes during mitosis.^{[1][2][4]} By inhibiting MPS1, **CCT251455** disrupts this checkpoint, leading to errors in chromosome segregation and ultimately cell death in cancer cells, which are often highly dependent on a functional SAC.^[1]

Q2: What is the solubility of **CCT251455** in DMSO?

A2: While direct solubility in 100% DMSO is not explicitly stated in all public sources, a stock solution can be prepared. For practical applications, **CCT251455** has been shown to be soluble in DMSO-containing solvent mixtures. For instance, it is soluble at ≥ 2.5 mg/mL in a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[5]

Q3: How should I prepare a stock solution of **CCT251455**?

A3: It is recommended to first prepare a concentrated stock solution in DMSO. This stock can then be further diluted into your aqueous cell culture medium for experiments.

Q4: What is the recommended final concentration of DMSO in my cell culture experiments?

A4: To avoid solvent-induced toxicity to your cells, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.5%.^[6] It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Q5: Can I store **CCT251455** solutions?

A5: Yes, stock solutions of **CCT251455** in DMSO can be stored. For long-term storage (up to 6 months), it is recommended to store aliquots at -80°C. For shorter periods (up to 1 month), storage at -20°C is acceptable.^{[5][6]} Avoid repeated freeze-thaw cycles to maintain the stability and activity of the compound.^[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock solution in cell culture media.	The compound has low aqueous solubility and is crashing out of solution upon dilution.	- Ensure the final concentration of CCT251455 in the media is within its soluble range. - Warm the cell culture medium to 37°C before adding the DMSO stock solution. - Add the DMSO stock solution dropwise while gently vortexing or swirling the medium to ensure rapid and even distribution. - If precipitation persists, consider using a solubilizing agent or a different formulation as indicated in the solubility data table.
Variability in experimental results between different batches of prepared CCT251455.	Inconsistent preparation of the stock solution or improper storage.	- Ensure the CCT251455 powder is fully dissolved in DMSO before making further dilutions. Gentle warming (to 37°C) and vortexing can aid dissolution. - Prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles. - Always use a freshly diluted working solution for each experiment.

Observed cytotoxicity in control cells treated with the vehicle (DMSO).	The final concentration of DMSO is too high for the specific cell line being used.	- Perform a dose-response experiment with DMSO alone to determine the maximum tolerated concentration for your cell line. - Reduce the final DMSO concentration in your experiments to a non-toxic level, ideally below 0.1%.
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CCT251455 does not show the expected biological activity.	- The compound may have degraded due to improper storage. - The concentration used may be too low.	- Ensure that the stock solution has been stored correctly at -80°C or -20°C and has not undergone multiple freeze-thaw cycles. - Confirm the potency of your batch of CCT251455. The reported IC ₅₀ for MPS1 is 3 nM, and the GI ₅₀ in HCT-116 cells is 0.16 µM. [5] Your experimental concentration should be in a relevant range.
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Quantitative Solubility Data

Solvent/Vehicle	Concentration	Appearance	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.96 mM)	Clear solution	This formulation is suitable for in vivo studies. [5]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (4.96 mM)	Suspended solution	Requires sonication to aid dissolution. [5]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.96 mM)	Clear solution	Another option for in vivo administration. [5]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of **CCT251455** in DMSO

- Materials:
 - **CCT251455** powder (Molecular Weight: 504.01 g/mol)
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipette
- Procedure:
 1. Weigh out 5.04 mg of **CCT251455** powder and place it into a sterile microcentrifuge tube.
 2. Add 1 mL of sterile DMSO to the tube.
 3. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C in a water bath can be used to facilitate dissolution.
 4. Visually inspect the solution to ensure there are no visible particles.
 5. Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol for Preparing a Working Solution of **CCT251455** in Cell Culture Media

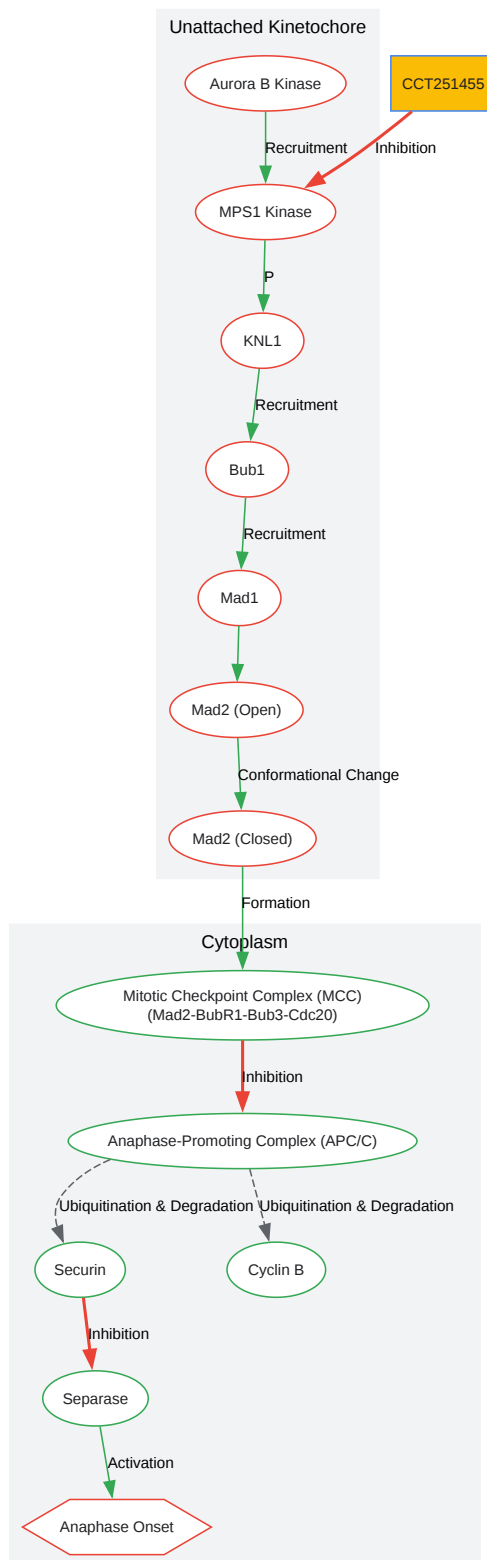
- Materials:
 - 10 mM **CCT251455** stock solution in DMSO
 - Pre-warmed (37°C) complete cell culture medium
 - Sterile conical tubes or culture plates
- Procedure:

1. Determine the final desired concentration of **CCT251455** for your experiment.
2. Calculate the volume of the 10 mM stock solution needed to achieve the final concentration in your desired volume of cell culture medium. For example, to prepare 10 mL of a 10 μ M working solution:
 - $(10 \text{ mM}) * V1 = (10 \text{ } \mu\text{M}) * (10 \text{ mL})$
 - $(10,000 \text{ } \mu\text{M}) * V1 = 100 \text{ } \mu\text{M} * \text{mL}$
 - $V1 = 0.01 \text{ mL}$ or 10 μ L
3. Add the calculated volume of the **CCT251455** DMSO stock solution to the pre-warmed cell culture medium.
4. Immediately mix the solution by gentle pipetting or swirling to ensure homogeneity and prevent precipitation.
5. Use the freshly prepared working solution for your cell-based assays. Remember to include a vehicle control with the same final DMSO concentration.

Signaling Pathway and Experimental Workflow Diagrams



MPS1 Signaling in the Spindle Assembly Checkpoint

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